

Application Notes and Protocols: Preparation of CGP37157 Stock Solution in DMSO

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Compound of Interest

Compound Name: CGP37157

Cat. No.: B1668498

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **CGP37157** is a potent and selective cell-permeable inhibitor of the mitochondrial Na⁺/Ca²⁺ exchanger (NCLX or mNCX), with an IC₅₀ value in the sub-micromolar range, approximately 0.4 μM.^{[1][2]} It is a valuable pharmacological tool for investigating the role of mitochondrial calcium homeostasis in various cellular processes, including signal transduction, bioenergetics, and cell death.^{[3][4]} **CGP37157** has been utilized in studies related to neuroprotection and excitotoxicity. This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **CGP37157** in Dimethyl Sulfoxide (DMSO).

Physicochemical Properties of CGP37157

A summary of the key properties of **CGP37157** is presented below.

Property	Value	References
Molecular Formula	C ₁₅ H ₁₁ Cl ₂ NOS	
Molecular Weight	324.22 g/mol	
Appearance	White to off-white solid	
Solubility in DMSO	≥ 65 mg/mL (≥ 200 mM)	
Purity	≥95%	
CAS Number	75450-34-9	

Experimental Protocol: Preparation of a 10 mM CGP37157 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CGP37157** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for cell-based assays.

Materials:

- **CGP37157** powder (purity ≥95%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Acclimatization:** Before opening, allow the vial of **CGP37157** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture

onto the hygroscopic compound.

- Weighing: Carefully weigh out 1 mg of **CGP37157** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Solvent Addition: Based on the molecular weight of 324.22 g/mol, add 308.43 μ L of anhydrous DMSO to the tube containing the 1 mg of **CGP37157** to achieve a final concentration of 10 mM.
 - Note: DMSO is highly hygroscopic. Use a fresh, unopened bottle or a properly stored anhydrous grade to ensure maximum solubility.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of particulates.
 - Troubleshooting: If precipitation or incomplete dissolution occurs, gentle warming of the solution in a 37°C water bath or brief sonication can aid in solubilization.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μ L) in sterile cryovials or microcentrifuge tubes.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots protected from light at -20°C or -80°C.

Storage and Stability:

- Solid Compound: Store the powder at -20°C for long-term stability (≥ 4 years).
- Stock Solution:
 - Store at -20°C for up to 1 year.
 - Store at -80°C for up to 2 years for maximum stability.
 - Solutions in DMSO may be stored at -20°C for up to 3 months.
 - Crucially, avoid multiple freeze-thaw cycles.

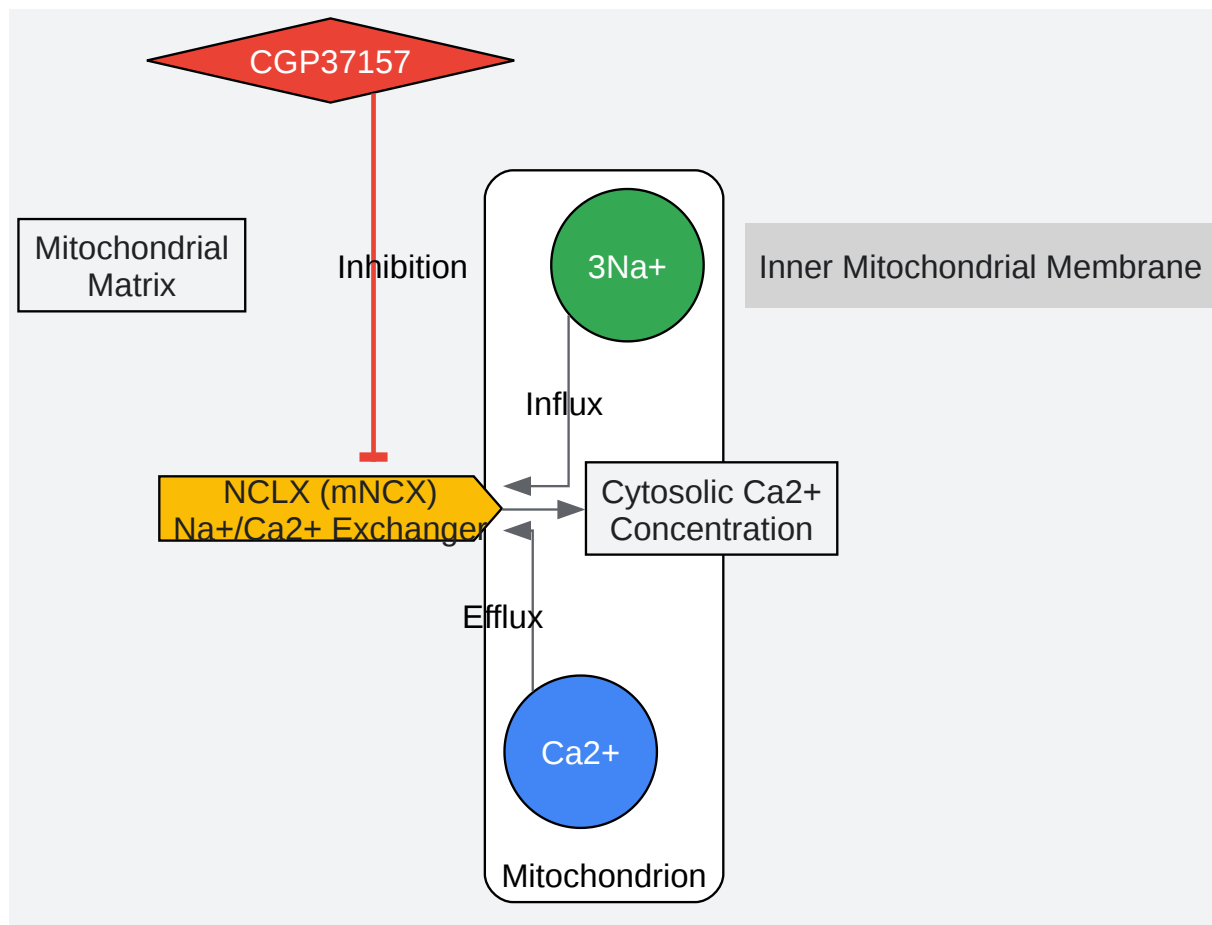
Stock Solution Concentration Calculator

To prepare stock solutions of different concentrations, use the following table. The volumes are calculated for weighing out 1 mg of **CGP37157** (MW = 324.22).

Desired Concentration	Volume of DMSO to Add to 1 mg of CGP37157
1 mM	3.084 mL
5 mM	616.9 μ L
10 mM	308.4 μ L
20 mM	154.2 μ L
50 mM	61.7 μ L

Visualizations

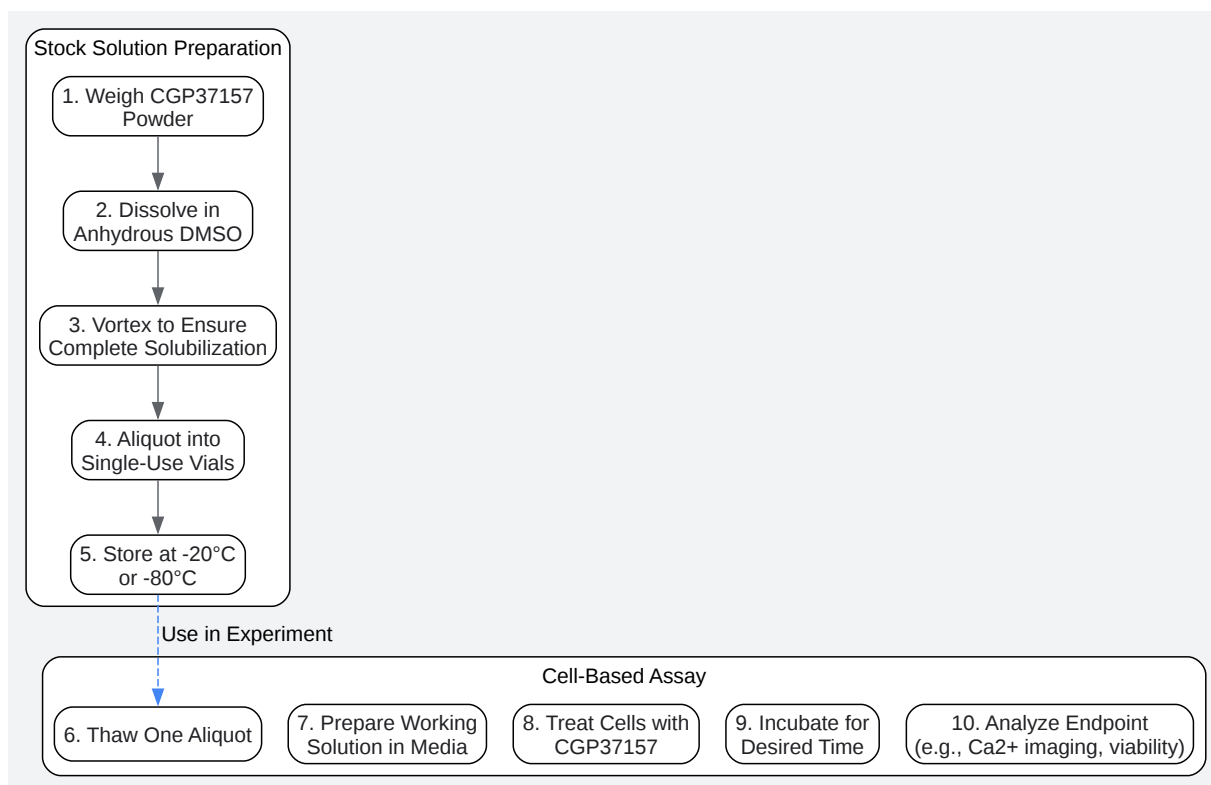
Signaling Pathway of CGP37157 Action



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Caption: Mechanism of **CGP37157** inhibiting the mitochondrial Na⁺/Ca²⁺ exchanger (NCLX).

Experimental Workflow



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Caption: Workflow for preparing **CGP37157** stock and its use in a typical cell-based assay.

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References

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